

# 4-Hydroxypicolinic Acid: A Technical Overview

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## Compound of Interest

Compound Name: **4-Hydroxypicolinic acid**

Cat. No.: **B188197**

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CAS Number: 22468-26-4

This technical guide provides a comprehensive overview of **4-Hydroxypicolinic acid**, also known as 4-Hydroxypyridine-2-carboxylic acid.<sup>[1]</sup> Intended for researchers, scientists, and professionals in drug development, this document consolidates available physicochemical data, discusses its limitedly documented synthesis and biological role, and highlights the current gaps in research concerning this specific isomer.

## Physicochemical Properties

**4-Hydroxypicolinic acid** is a pyridinecarboxylic acid derivative with the molecular formula  $C_6H_5NO_3$  and a molecular weight of approximately 139.11 g/mol .<sup>[1][2]</sup> Key quantitative data for this compound are summarized in the table below.

Property	Value	Source(s)
CAS Number	22468-26-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	139.11 g/mol	<a href="#">[1]</a>
Appearance	White to off-white crystalline powder	<a href="#">[2]</a>
Melting Point	~280 °C	<a href="#">[3]</a>
Solubility	Information not readily available.	
pKa	Information not readily available.	

## Synthesis and Manufacturing

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Hydroxypicolinic acid** are not widely available in the public domain. Commercial suppliers list the compound as available for research purposes, suggesting established manufacturing processes exist.[\[1\]](#)[\[4\]](#)

A patented process for the preparation of a related class of compounds, 4-alkoxy-3-hydroxypicolinic acids, starts from furfural and involves a multi-step chemical transformation.[\[5\]](#) However, this process is not directly applicable to the synthesis of **4-Hydroxypicolinic acid**.

Another related synthesis is that of Chelidamic acid (4-oxo-1,4-dihydro-2,6-pyridinedicarboxylic acid), which can be synthesized from chelidonic acid and ammonia.[\[6\]](#) While structurally related, this does not provide a direct route to **4-Hydroxypicolinic acid**.

The lack of readily available, specific synthesis protocols for **4-Hydroxypicolinic acid** in scientific literature is a notable information gap.

## Biological Activity and Signaling Pathways

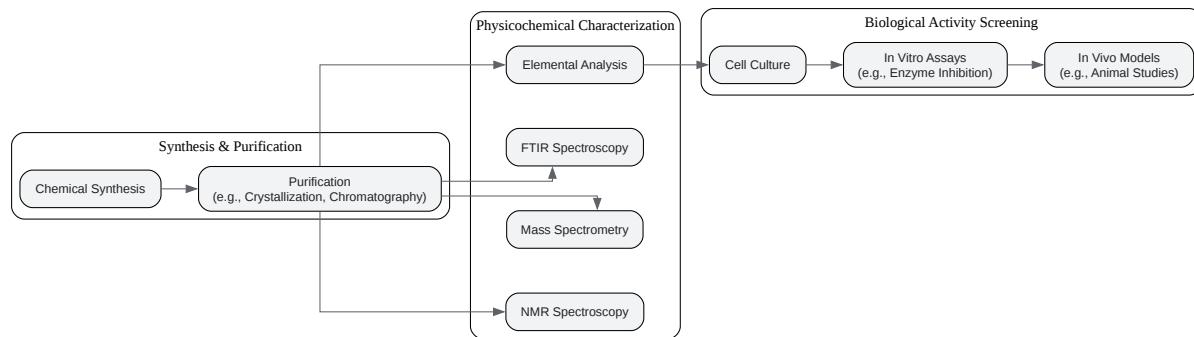
There is a significant scarcity of published research on the specific biological activities and signaling pathway involvement of **4-Hydroxypicolinic acid**. In contrast, its isomer, 3-

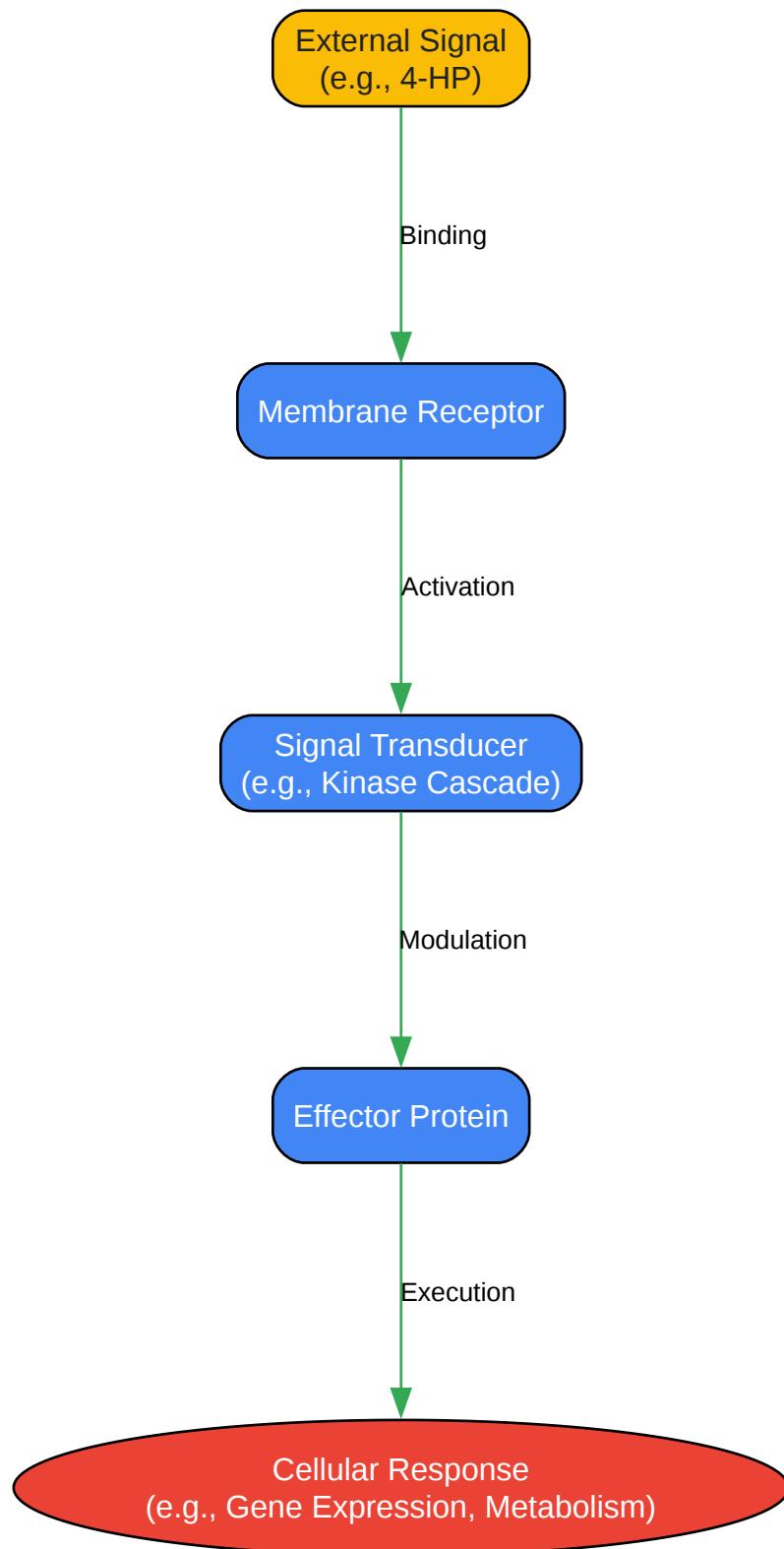
Hydroxypicolinic acid, is a well-documented matrix for Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry and an intermediate in the biosynthesis of certain antibiotics.[\[7\]](#)[\[8\]](#)

Studies on other related molecules offer some context but are not directly applicable:

- 5-Hydroxypicolinic Acid: The metabolism of this isomer has been characterized in *Alcaligenes faecalis*, involving a monooxygenase and a dioxygenase in its degradation pathway.[\[9\]](#)
- 4-Hydroxybenzoic Acid: This compound exhibits a range of biological activities, including antimicrobial and antioxidant effects.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Hydroxycinnamic Acids: This class of phenolic acids is known for its antioxidant and anti-inflammatory properties.[\[13\]](#)

Due to the limited specific data, no signaling pathway or experimental workflow diagrams involving **4-Hydroxypicolinic acid** can be generated at this time. The diagrams below illustrate a hypothetical experimental workflow for compound characterization and a conceptual representation of a generic cell signaling pathway, as specific information for **4-Hydroxypicolinic acid** is unavailable.



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- To cite this document: BenchChem. [4-Hydroxypicolinic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b188197#4-hydroxypicolinic-acid-cas-number>

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